

1-Phenyl-2-Propanol: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 1-Phenyl-2-propanol

Cat. No.: B048451

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety and handling precautions for **1-phenyl-2-propanol**. The information is compiled and presented to meet the needs of laboratory personnel, ensuring safe usage and emergency preparedness.

Chemical and Physical Properties

1-Phenyl-2-propanol is a clear, colorless liquid.^[1] A summary of its key physical and chemical properties is presented in Table 1 for easy reference. Understanding these properties is crucial for safe handling and storage.

Property	Value
Molecular Formula	C9H12O
Molecular Weight	136.19 g/mol [2]
Boiling Point	219-221 °C (lit.)[3]
Density	0.973 g/mL at 25 °C (lit.)[3]
Flash Point	85 °C / 185 °F (closed cup)[3][4]
Refractive Index	n20/D 1.522 (lit.)[3]
Vapor Pressure	0.01 mmHg[2]
Autoignition Temperature	Not available
Appearance	Colorless liquid[5]
Solubility	Does not mix with water[5]

Toxicological Data

While comprehensive toxicological data is not readily available in all safety data sheets, existing information indicates that **1-phenyl-2-propanol** may be harmful if swallowed and can cause irritation.[2][5] In intraperitoneal lethal-dose studies in mice, it has been shown to cause ataxia.[1][2]

Toxicity Metric	Value	Species
LD50 (Intraperitoneal)	520 mg/kg	Mouse[1][2]

Note: Detailed experimental protocols for the determination of this value are not provided in the source documents. For such information, consulting specialized toxicological studies is recommended.

Hazard Identification and GHS Classification

1-Phenyl-2-propanol is classified as a combustible liquid.[4]

GHS Hazard Statements:

- H227: Combustible liquid
- H302: Harmful if swallowed[2]
- H315: Causes skin irritation[6]
- H319: Causes serious eye irritation[6]
- H335: May cause respiratory irritation[6]

GHS Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. — No smoking.
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[6]
- P264: Wash skin thoroughly after handling.[6]
- P270: Do not eat, drink or smoke when using this product.[2]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4][6]
- P301+P317: IF SWALLOWED: Get medical help.[2]
- P302+P352: IF ON SKIN: Wash with plenty of water.[6]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[6]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]
- P403+P235: Store in a well-ventilated place. Keep cool.
- P501: Dispose of contents/container to an approved waste disposal plant.

Handling and Storage

Proper handling and storage are paramount to ensure safety in a laboratory setting.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[5\]](#)[\[6\]](#)
- Avoid all personal contact, including inhalation of vapors.[\[5\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[\[4\]](#)[\[6\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[4\]](#)[\[5\]](#)
- Use non-sparking tools to prevent ignition from static discharge.[\[6\]](#)
- Wash hands thoroughly with soap and water after handling.[\[5\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[5\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area.[\[4\]](#)[\[5\]](#)
- Keep containers tightly closed when not in use.[\[4\]](#)[\[5\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[\[5\]](#)
- Protect containers from physical damage.[\[5\]](#)

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **1-phenyl-2-propanol**:

PPE Category	Specification
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield (conforming to EN166 or NIOSH standards). [6] [7]
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile rubber) and appropriate protective clothing to prevent skin exposure. [6] [7]
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge. [6] [7]

Emergency Procedures

First-Aid Measures

In case of exposure, follow these first-aid measures and seek medical attention.

Exposure Route	First-Aid Protocol
Inhalation	Remove the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [6] [7]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention. [4] [6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [4] [6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately. [6] [7]

Fire-Fighting Measures

1-Phenyl-2-propanol is a combustible liquid.

- Suitable Extinguishing Media: Use alcohol-stable foam, dry chemical powder, carbon dioxide, or water spray. For large fires, water spray or fog is recommended.[\[5\]](#)
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Heating may cause containers to expand or rupture violently.[\[5\]](#) Combustion may produce toxic fumes of carbon monoxide and carbon dioxide.[\[5\]](#)
- Protective Equipment: Firefighters should wear full body protective clothing and self-contained breathing apparatus (SCBA).[\[4\]](#)[\[5\]](#)

Accidental Release Measures

In the event of a spill, follow these procedures to minimize hazards.

- **Personal Precautions:** Remove all sources of ignition.^[5] Evacuate unnecessary personnel. Wear appropriate PPE, including respiratory protection, gloves, and eye protection.^{[5][6]} Ensure adequate ventilation.^[4]
- **Environmental Precautions:** Prevent the spill from entering drains or waterways.^[5]
- **Containment and Cleanup:** For minor spills, contain and absorb the spill with an inert material such as sand, earth, or vermiculite.^[5] Place the absorbed material in a suitable, labeled container for disposal.^[5] For major spills, clear the area and move upwind.^[5] Alert emergency responders.^[5]

Disposal Considerations

All waste, including contaminated absorbent materials and PPE, must be handled in accordance with local, state, and federal regulations.^[5] Dispose of chemical waste through a licensed professional waste disposal service.^[8] Do not dispose of it down the drain.^[5]

Visual Workflow Guides

The following diagrams illustrate the logical workflows for handling spills and first-aid emergencies involving **1-phenyl-2-propanol**.

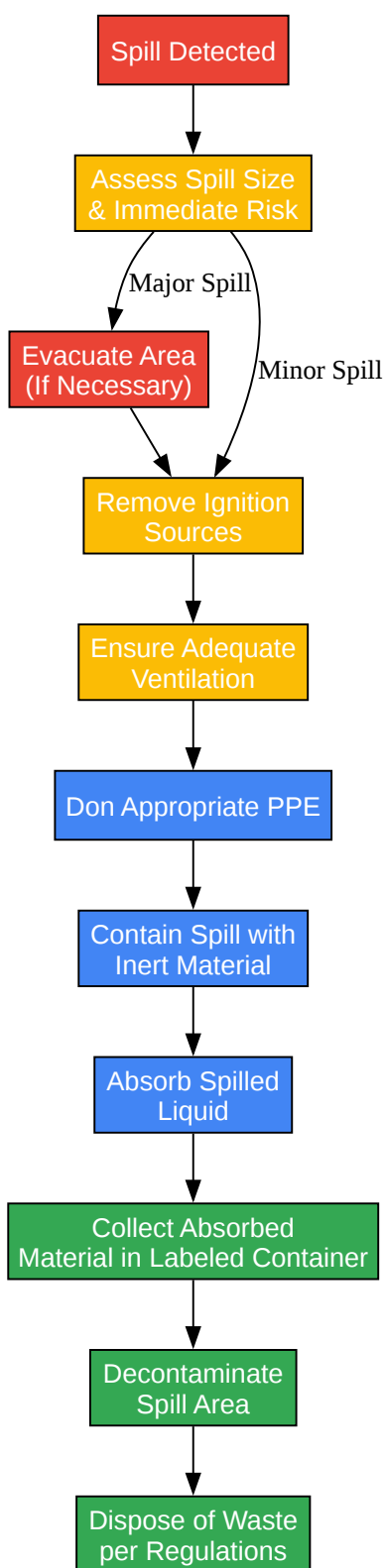


Figure 1: 1-Phenyl-2-Propanol Spill Response

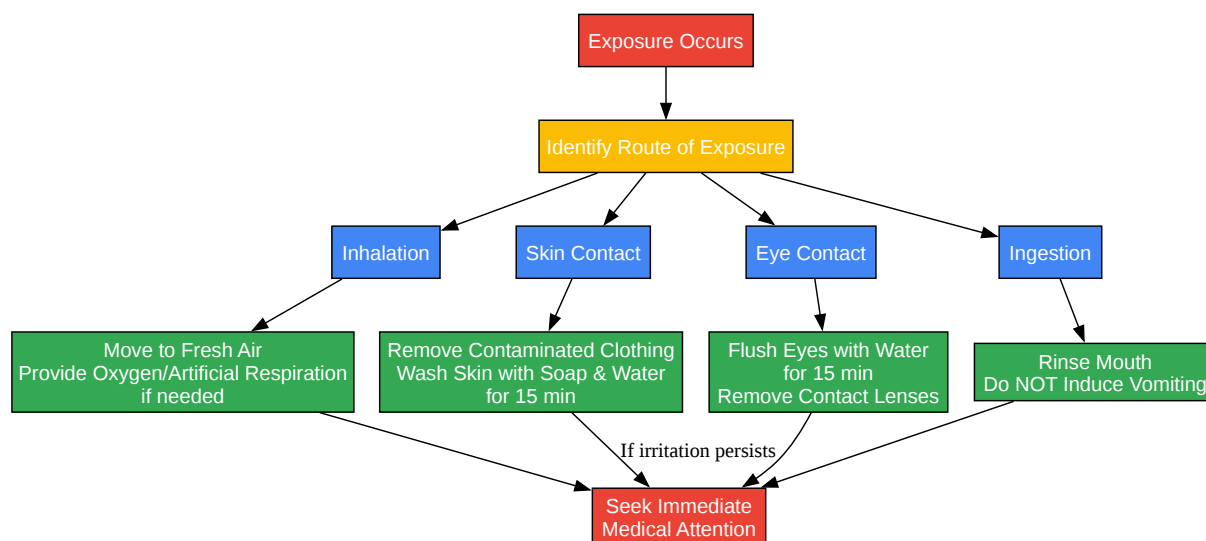


Figure 2: First Aid for 1-Phenyl-2-Propanol Exposure

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